

Technical Guide: 6-Carboxy-X-Rhodamine (6-ROX) Hydrochloride

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Compound of Interest

Compound Name: 6-ROX hydrochloride

Cat. No.: B15554228

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: 6-Carboxy-X-rhodamine (6-ROX) hydrochloride is a high-performance fluorescent dye, not a therapeutic agent. This guide details its principles of operation in common biochemical applications and explores a specific, research-oriented mechanism of action. It is not intended to suggest or endorse any therapeutic use.

Executive Summary

6-Carboxy-X-rhodamine (6-ROX) is a photostable, red-emitting fluorophore widely utilized in molecular biology and biochemical assays. Its primary function is not pharmacological, but rather as a fluorescent label and a passive reference standard. Its utility stems from its bright fluorescence, resistance to photobleaching, and spectral properties that are independent of pH in the physiological range.^[1] This guide elucidates the fundamental principles behind its major applications, including its role in quantitative PCR (qPCR), covalent labeling of biomolecules, and its function as a research probe for cyclooxygenase-2 (COX-2) activity.

Physicochemical and Spectroscopic Properties

6-ROX and its derivatives are valued for their distinct and reliable fluorescent characteristics. The key quantitative properties are summarized below.

| Property | Value | Notes |
|---|---|--|
| Molecular Formula | $C_{33}H_{30}N_2O_5$ | For the free carboxylic acid form. |
| Molecular Weight | 534.61 g/mol | For the free carboxylic acid form.[2] The succinimidyl ester (SE) form is 631.67 g/mol .[3] |
| Excitation Maximum (λ_{ex}) | ~570 - 578 nm | The peak absorption wavelength.[2][3][4] |
| Emission Maximum (λ_{em}) | ~591 - 604 nm | The peak fluorescence emission wavelength.[2][3][4] |
| Molar Extinction Coefficient (ϵ) | ~82,000 - 88,000 $M^{-1}cm^{-1}$ | A measure of how strongly the molecule absorbs light at its excitation maximum.[2][3] |
| Fluorescence Quantum Yield (Φ) | ~1.0 | Represents a high efficiency of converting absorbed photons into emitted fluorescent photons.[3] |
| Recommended Storage | -20°C, protected from light, desiccated | To prevent degradation, especially for the reactive NHS ester form.[5] |

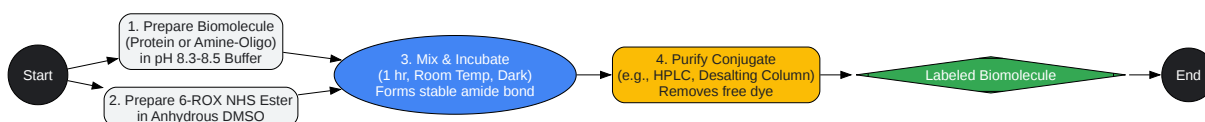
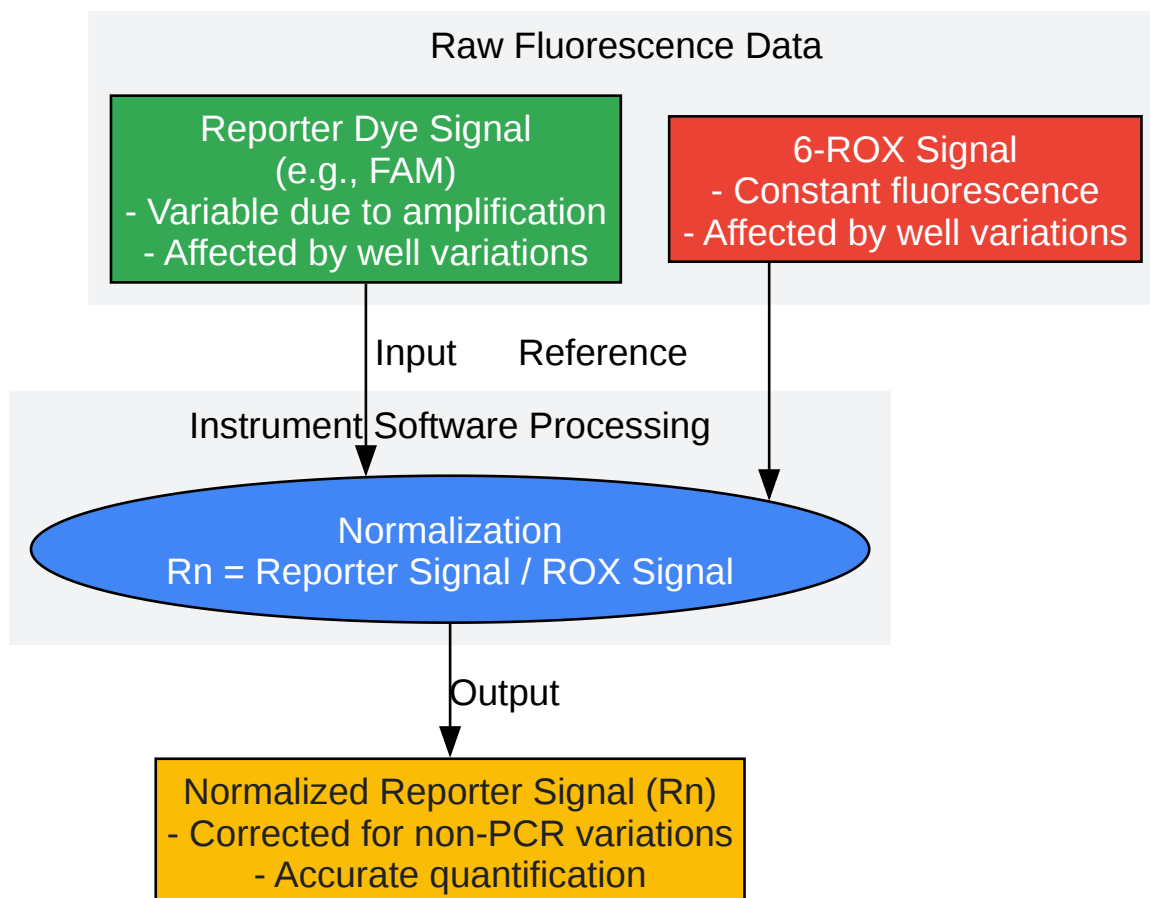
Principles of Operation and Core Applications

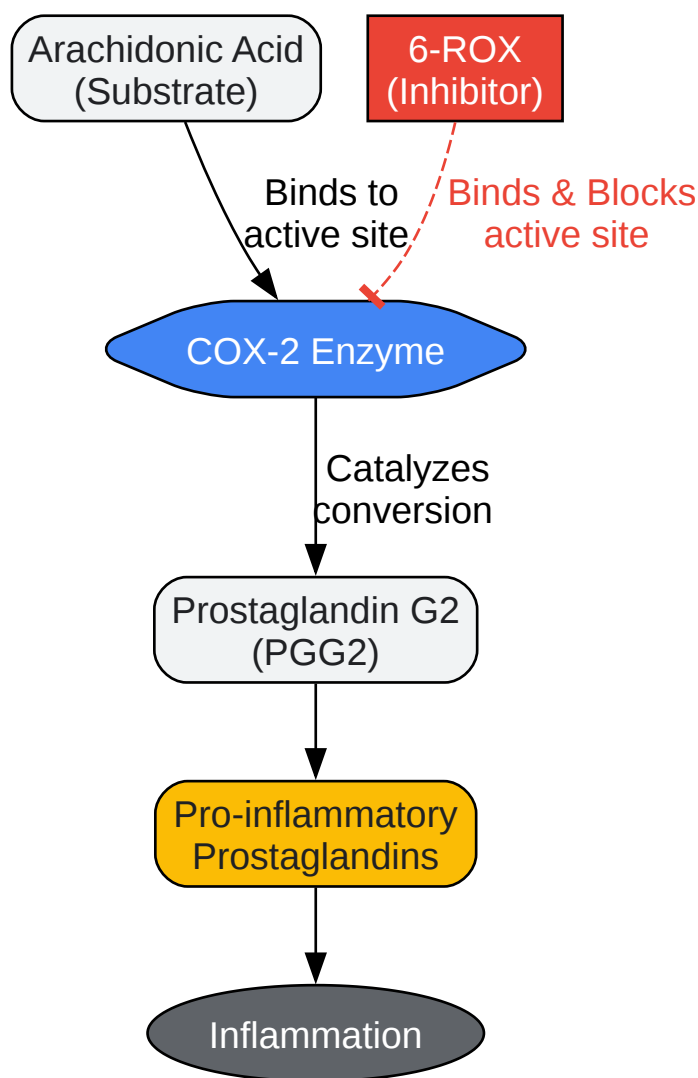
The utility of 6-ROX is centered on its robust fluorescent signal. This property is harnessed in several critical laboratory techniques.

Passive Reference Dye in Quantitative PCR (qPCR)

In qPCR, 6-ROX serves as a passive reference dye to normalize for non-PCR-related fluctuations in fluorescence.[6] Well-to-well variations caused by pipetting inaccuracies, condensation, or optical path differences can affect the reporter dye signal (e.g., FAM, SYBR Green). Since the fluorescence of 6-ROX is stable and does not participate in the PCR reaction, it provides a constant signal.[4][5] The qPCR instrument software divides the reporter

dye's emission intensity by the ROX emission intensity to obtain a normalized value (R_n), thereby increasing data precision and reproducibility.[5][6]





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